

Application Note and Protocol: Preparation of SB431542 (SB4) Stock Solution in DMSO

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Compound of Interest

Compound Name: *BMP signaling agonist sb4*

Cat. No.: *B1681495*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SB431542 is a potent and selective small molecule inhibitor of the transforming growth factor- β (TGF- β) type I receptor activin receptor-like kinases (ALK4, ALK5, and ALK7).^{[1][2][3][4][5]} It is widely used in cell culture applications to study TGF- β signaling pathways, induce differentiation of pluripotent stem cells, and investigate its potential in cancer research.^{[1][3]}

This document provides a detailed protocol for the preparation of a stock solution of SB431542 in dimethyl sulfoxide (DMSO), ensuring stability and effective use in downstream experiments.

Data Presentation

The following table summarizes the key quantitative data for SB431542.

Parameter	Value	Source(s)
Molecular Weight	384.39 g/mol	[1] [4] [6] [7]
CAS Number	301836-41-9	[1] [4] [7] [8]
Appearance	White to off-white solid/crystalline powder	[1] [7] [9]
Solubility in DMSO	≥10 mM to 30 mg/mL	[2] [6] [9]
Recommended Stock Concentration	10 mM	[1] [4] [10] [11]
Storage of Powder	-20°C, protected from light	[1] [5] [9]
Storage of Stock Solution	-20°C in aliquots	[1] [4] [6] [10] [12] [13]
Stock Solution Stability	Up to 6 months at -20°C	[4] [13]

Experimental Protocol: Preparation of a 10 mM SB431542 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of SB431542 in DMSO.

Materials:

- SB431542 powder (e.g., 5 mg vial)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile pipette tips
- Vortex mixer
- Water bath or incubator set to 37°C

Procedure:

- Pre-calculation and Preparation:
 - Before opening the vial of SB431542, gently tap it on a hard surface to ensure all the powder is collected at the bottom.[\[1\]](#)
 - To prepare a 10 mM stock solution from 5 mg of SB431542 (MW: 384.39 g/mol), the required volume of DMSO is calculated as follows:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Concentration (mol/L)})$
 - $\text{Volume (}\mu\text{L)} = (0.005 \text{ g} / (384.39 \text{ g/mol} * 0.010 \text{ mol/L})) * 1,000,000 = 1300.7 \mu\text{L}.$
 - Therefore, approximately 1300 μL (or 1.3 mL) of DMSO is needed.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- Dissolution:
 - Carefully add the calculated volume (1.3 mL) of pure DMSO to the vial containing 5 mg of SB431542 powder.[\[1\]](#)
 - To aid dissolution, warm the solution at 37°C for 3-5 minutes.[\[1\]](#)[\[6\]](#) Gentle vortexing or shaking in an ultrasonic bath can also facilitate solubilization.[\[6\]](#)
 - Ensure the solid is completely dissolved before proceeding. The solution should be clear.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, prepare single-use aliquots of the stock solution.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[12\]](#)
 - Dispense appropriate volumes (e.g., 10-50 μL) into sterile microcentrifuge tubes or cryovials.
 - Store the aliquots at -20°C.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#) Protect from light.[\[1\]](#)[\[4\]](#)[\[5\]](#)

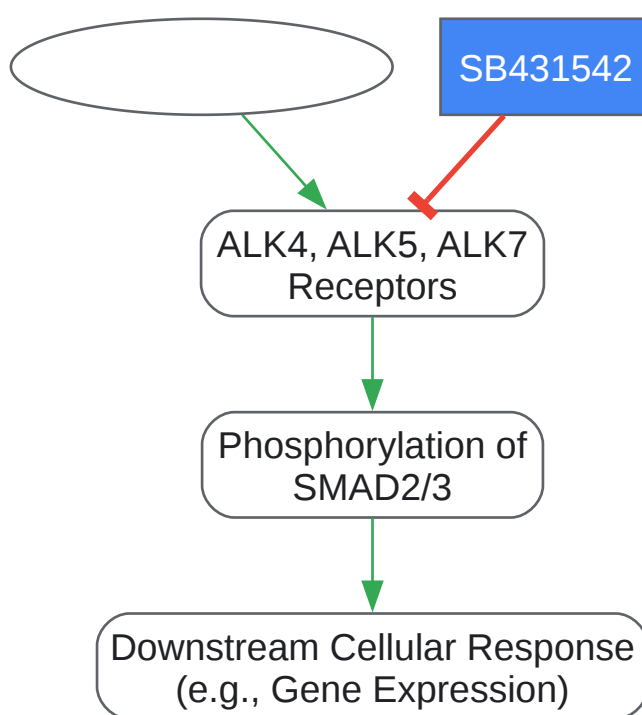
Usage in Cell Culture:

- When ready to use, thaw an aliquot at 37°C.[\[1\]](#)

- To prevent precipitation of the compound, it is recommended to pre-warm the cell culture medium before adding the SB431542 stock solution.[1][4][13]
- The final concentration of DMSO in the cell culture medium should typically not exceed 0.5%.[1][4][13]
- Typical working concentrations for SB431542 in cell culture range from 1 μ M to 10 μ M.[1][2]

Visualizations

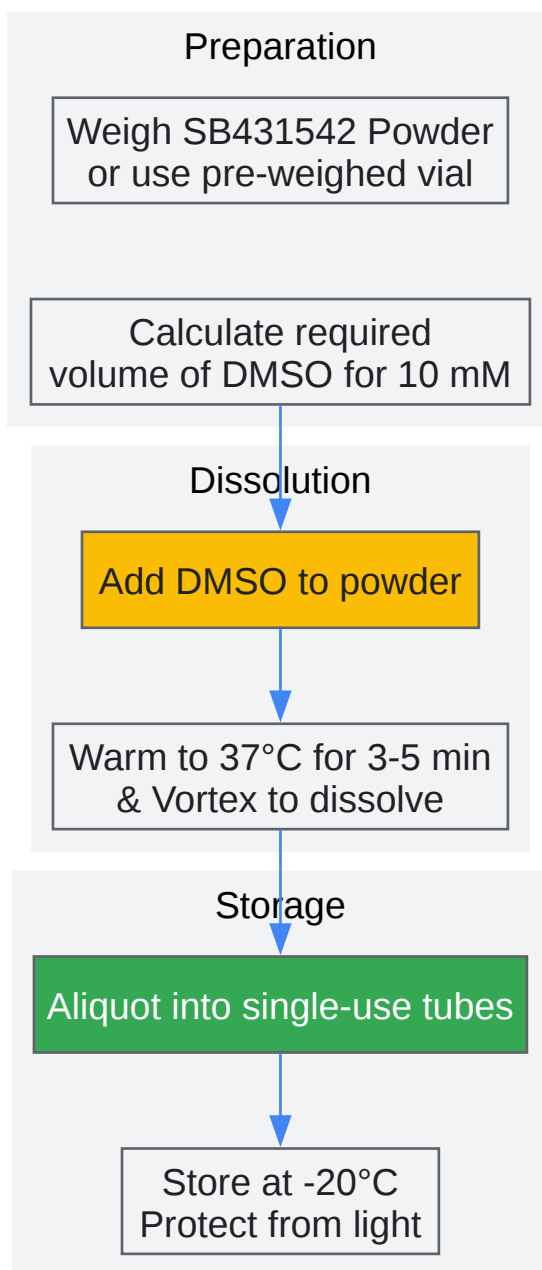
Signaling Pathway Inhibition by SB431542



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Caption: SB431542 selectively inhibits ALK4/5/7 receptors.

Experimental Workflow: SB431542 Stock Solution Preparation



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Caption: Workflow for preparing SB431542 stock solution.

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